

# Application Notes and Protocols: Chitotriose Trihydrochloride in Cell Culture

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## Compound of Interest

Compound Name: Chitotriose Trihydrochloride

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Chitotriose Trihydrochloride**, a trimer of N-acetylglucosamine, is a well-defined chito-oligosaccharide (COS) that has garnered significant interest in biomedical research. Its water solubility and biocompatibility make it a promising candidate for various therapeutic applications. These application notes provide an overview of the use of **Chitotriose Trihydrochloride** in cell culture, with a focus on its anticancer, antifungal, and gut health-promoting properties. Detailed protocols and quantitative data are presented to guide researchers in their experimental design.

## Physicochemical Properties

Property	Value	Reference
Molecular Formula	$C_{18}H_{35}N_3O_{13} \cdot 3HCl$	--INVALID-LINK--
Molecular Weight	610.86 g/mol	--INVALID-LINK--
Appearance	White to off-white powder	N/A
Solubility	Water	N/A

## I. Anticancer Applications

**Chitotriose Trihydrochloride** has demonstrated potential as a synergistic agent in cancer therapy, enhancing the efficacy of existing chemotherapeutic drugs.

## A. Synergistic Effect with Doxorubicin in Breast Cancer Cells

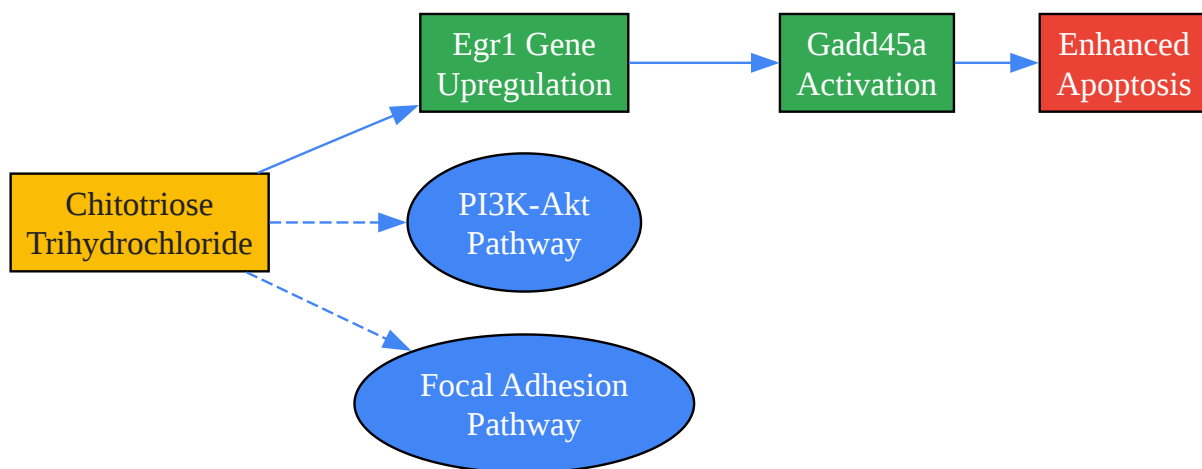
A recent study highlighted the ability of **Chitotriose Trihydrochloride** to enhance the antitumor activity of doxorubicin in MDA-MB-231 human breast cancer cells.<sup>[1]</sup> Pre-incubation with **Chitotriose Trihydrochloride** was found to promote the nuclear uptake of doxorubicin, leading to increased apoptosis.<sup>[1]</sup>

Effective Concentration Range: 6.25 to 100  $\mu$ M<sup>[2]</sup>

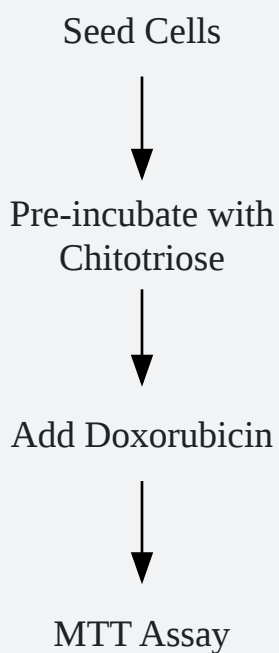
Cell Line	Treatment	Concentration of Chitotriose	Outcome
MDA-MB-231	Combination with Doxorubicin	6.25 - 100 $\mu$ M	Enhanced doxorubicin efficacy in a dose-dependent manner. <sup>[2]</sup>

## B. Signaling Pathway Modulation

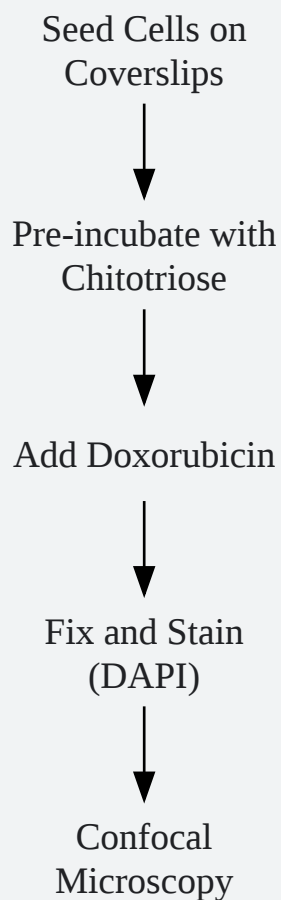
The synergistic effect of **Chitotriose Trihydrochloride** in MDA-MB-231 cells is associated with the upregulation of the Early Growth Response 1 (Egr1) gene.<sup>[1]</sup> Egr1, in turn, modulates its downstream target, Gadd45a (Growth Arrest and DNA Damage-inducible alpha), contributing to enhanced cell death.<sup>[1]</sup> Furthermore, this compound has been shown to influence the PI3K-Akt and focal adhesion signaling pathways.<sup>[1]</sup>

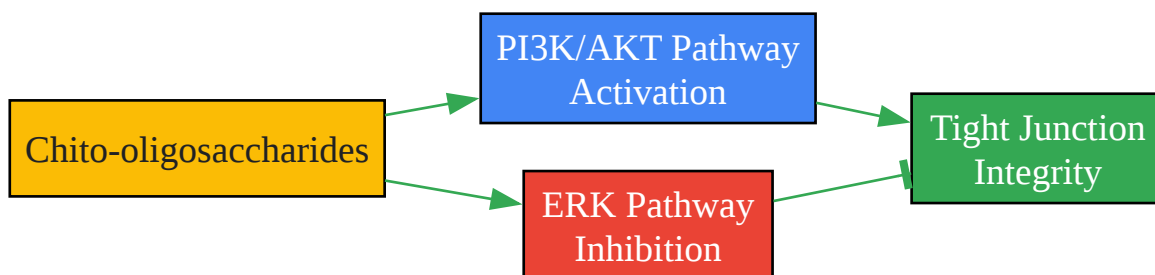


#### Cell Viability Assay



#### Cellular Uptake Assay





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